

2,4,6-Trimethylbenzoyl chloride chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,4,6-Trimethylbenzoyl chloride**

Cat. No.: **B1215950**

[Get Quote](#)

An In-depth Technical Guide to **2,4,6-Trimethylbenzoyl Chloride**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **2,4,6-trimethylbenzoyl chloride**. The information is curated for researchers, scientists, and professionals in the field of drug development, with a focus on data presentation, experimental protocols, and visual representations of its chemical nature and applications.

Chemical and Physical Properties

2,4,6-Trimethylbenzoyl chloride, also known as mesitoyl chloride, is a sterically hindered acyl chloride that serves as a valuable reagent in organic synthesis.^[1] Its physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ ClO	[2] [3] [4]
Molecular Weight	182.65 g/mol	[5]
Appearance	Clear light yellow to colorless liquid	[6] [7]
Boiling Point	143-146 °C at 60 mmHg	[5] [7]
Density	1.095 g/mL at 25 °C	[5]
Refractive Index	n _{20/D} 1.528-1.530	[5]
Flash Point	> 110 °C (> 230 °F)	
Water Solubility	Reacts slowly with water	[5] [6] [7]
Storage Temperature	2-8°C	[5] [8]
CAS Number	938-18-1	[2] [3] [5]

Chemical Structure

The structure of **2,4,6-trimethylbenzoyl chloride** features a benzene ring substituted with three methyl groups at positions 2, 4, and 6, and a benzoyl chloride group at position 1. This substitution pattern, particularly the ortho methyl groups, creates significant steric hindrance around the acyl chloride functionality, which is key to its synthetic utility.[\[1\]](#)

A 3D representation of the molecule is available for viewing in various chemical databases.[\[2\]](#) [\[3\]](#)[\[4\]](#) While precise, experimentally determined bond lengths and angles from crystallographic data are not readily available in the public domain, computational models can provide estimations.

Below is a DOT language representation of the 2D chemical structure of **2,4,6-trimethylbenzoyl chloride**.

Caption: 2D structure of **2,4,6-trimethylbenzoyl chloride**.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2,4,6-trimethylbenzoyl chloride**.

Spectroscopic Data	Key Features
Infrared (IR) Spectrum	The NIST WebBook provides the gas-phase IR spectrum, which is useful for identifying functional groups. [2]
Mass Spectrum (MS)	The electron ionization mass spectrum is also available from the NIST WebBook. [4]
Nuclear Magnetic Resonance (NMR)	¹ H NMR and ¹³ C NMR data are available in chemical databases such as ChemicalBook and SpectraBase. [9] [10] [11]

Experimental Protocols

Synthesis of 2,4,6-Trimethylbenzoyl Chloride

The most common laboratory-scale synthesis involves the reaction of 2,4,6-trimethylbenzoic acid with a chlorinating agent, such as thionyl chloride (SOCl_2).[\[12\]](#)[\[13\]](#)

Experimental Protocol:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a gas outlet connected to a trap for acidic gases (HCl and SO_2), suspend 2,4,6-trimethylbenzoic acid (1.0 equivalent) in an excess of thionyl chloride (e.g., 3 equivalents).[\[12\]](#)[\[14\]](#) A catalytic amount of N,N-dimethylformamide (DMF) can be added to accelerate the reaction.[\[13\]](#)[\[14\]](#)
- Reaction: The mixture is gently heated to reflux (around 50°C) and maintained for 2-3 hours, or until the evolution of gas ceases.[\[12\]](#)[\[14\]](#)[\[15\]](#)
- Work-up and Isolation: After the reaction is complete, the excess thionyl chloride is removed by distillation under reduced pressure.[\[12\]](#)[\[14\]](#) The residue, crude **2,4,6-trimethylbenzoyl chloride**, is often obtained as an amber-colored liquid and can frequently be used in subsequent steps without further purification.[\[12\]](#) If higher purity is required, distillation of the product can be performed.[\[13\]](#)

Below is a DOT language representation of the synthesis workflow.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2,4,6-trimethylbenzoyl chloride**.

Use as a Protecting Group for Alcohols

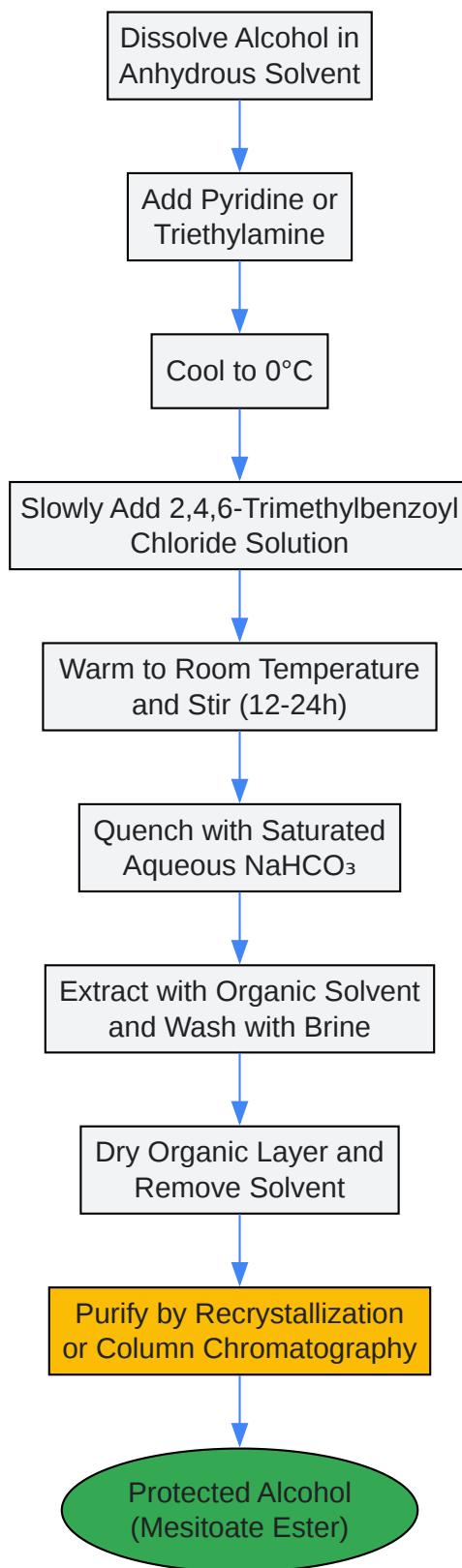
A primary application of **2,4,6-trimethylbenzoyl chloride** is in the protection of hydroxyl groups as mesitoate esters, which are stable under a variety of reaction conditions due to steric hindrance.[1][6][16]

Experimental Protocol:

- Reaction Setup: In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the alcohol to be protected in an anhydrous, non-protic solvent (e.g., dichloromethane or toluene).[17] Add a non-nucleophilic base, such as pyridine or triethylamine (1.5 equivalents).[1]
- Acylation: Cool the mixture in an ice bath (0°C).[1] Slowly add a solution of **2,4,6-trimethylbenzoyl chloride** (1.2 equivalents) in the same anhydrous solvent to the reaction mixture with stirring.[1]
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for several hours (typically 12-24 hours).[1] Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Work-up: Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.[1] Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent used for the reaction. Combine the organic layers and wash with brine.[1]

- Purification: Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate), filter, and remove the solvent under reduced pressure.[17] The crude product can be purified by recrystallization or column chromatography to yield the pure mesitoate ester.[17]

Below is a DOT language representation of the workflow for protecting an alcohol.

[Click to download full resolution via product page](#)

Caption: Workflow for the protection of an alcohol using **2,4,6-trimethylbenzoyl chloride**.

Reactivity and Applications

2,4,6-Trimethylbenzoyl chloride is a versatile reagent in organic synthesis with several key applications:

- Protecting Group: As detailed above, it is a choice reagent for the protection of hydroxyl groups, especially in complex, multi-step syntheses where robust protecting groups are required.[1][16]
- Organic Synthesis Intermediate: It serves as a building block for the introduction of the sterically bulky 2,4,6-trimethylbenzoyl group into molecules, which can be useful in the synthesis of pharmaceuticals and agrochemicals.[16][18]
- Polymer Industry: It is used as a reagent in the synthesis of polymers and copolymers, contributing to the modification of polymer properties.[18]
- Additives: It finds use as an additive for plastics and inks.[7][18][19]

Safety and Handling

2,4,6-Trimethylbenzoyl chloride is a corrosive substance and requires careful handling.[8]

- Hazards: It causes severe skin burns and eye damage.[8][9] It reacts with water, including moisture in the air and on the skin, to produce hydrochloric acid.[8]
- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile or neoprene), safety goggles or a face shield, and a lab coat.[8][20]
- Handling: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize exposure to vapors.[8][20] Avoid contact with skin, eyes, and clothing.[8]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as water, alcohols, and strong oxidizing agents.[8][20] Keep containers tightly closed to prevent moisture ingress.[8] Recommended storage is between 2-8°C.[5][8]
- First Aid: In case of skin contact, immediately flush with plenty of water for at least 15 minutes and seek medical attention.[20] In case of eye contact, rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[18][20] If inhaled, move the person

into fresh air.[\[18\]](#)[\[20\]](#) If swallowed, do NOT induce vomiting and get medical aid immediately.
[\[20\]](#)

This guide provides a foundational understanding of **2,4,6-trimethylbenzoyl chloride** for its effective and safe use in a research and development setting. For more detailed information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. benchchem.com [benchchem.com]
- 2. 2,4,6-Trimethylbenzoyl chloride [webbook.nist.gov]
- 3. 2,4,6-Trimethylbenzoyl chloride [webbook.nist.gov]
- 4. 2,4,6-Trimethylbenzoyl chloride [webbook.nist.gov]
- 5. jnfuturechemical.com [jnfuturechemical.com]
- 6. 2,4,6-Trimethylbenzoyl chloride | 938-18-1 [chemicalbook.com]
- 7. chembk.com [chembk.com]
- 8. nbinno.com [nbinno.com]
- 9. 2,4,6-Trimethylbenzoyl chloride | C10H11ClO | CID 97038 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 2,4,6-Trimethylbenzoyl chloride(938-18-1) 1H NMR [m.chemicalbook.com]
- 11. dev.spectrabase.com [dev.spectrabase.com]
- 12. prepchem.com [prepchem.com]
- 13. nbinno.com [nbinno.com]
- 14. benchchem.com [benchchem.com]
- 15. Preparation method for 2-4-6-trimethylbenzoyl chloride - Eureka | Patsnap [eureka.patsnap.com]
- 16. nbinno.com [nbinno.com]

- 17. benchchem.com [benchchem.com]
- 18. longchangchemical.com [longchangchemical.com]
- 19. nbinno.com [nbinno.com]
- 20. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [2,4,6-Trimethylbenzoyl chloride chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1215950#2-4-6-trimethylbenzoyl-chloride-chemical-properties-and-structure\]](https://www.benchchem.com/product/b1215950#2-4-6-trimethylbenzoyl-chloride-chemical-properties-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com